

# Application Notes and Protocols for AP1510 in In Vitro Dimerization Assays

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## Compound of Interest

Compound Name: AP1510

Cat. No.: B1192164

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## Introduction

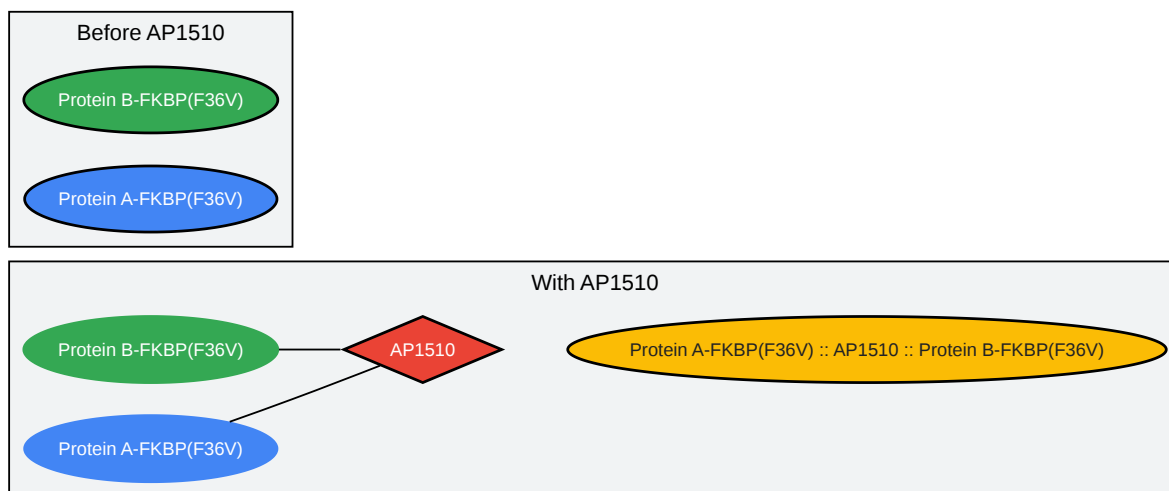
**AP1510** is a synthetic, cell-permeable small molecule that acts as a chemical inducer of dimerization (CID). It is a valuable tool in chemical genetics and synthetic biology for the controlled induction of protein-protein interactions in vitro and in vivo. **AP1510** functions by binding with high affinity to engineered protein domains, typically mutant forms of the FK506-binding protein (FKBP), most notably FKBP12(F36V). The bivalent nature of **AP1510** allows it to simultaneously bind two FKBP(F36V)-tagged proteins, thereby inducing their dimerization or oligomerization. This induced proximity can be used to activate signaling pathways, trigger protein translocation, or reconstitute protein function in a dose-dependent and reversible manner.

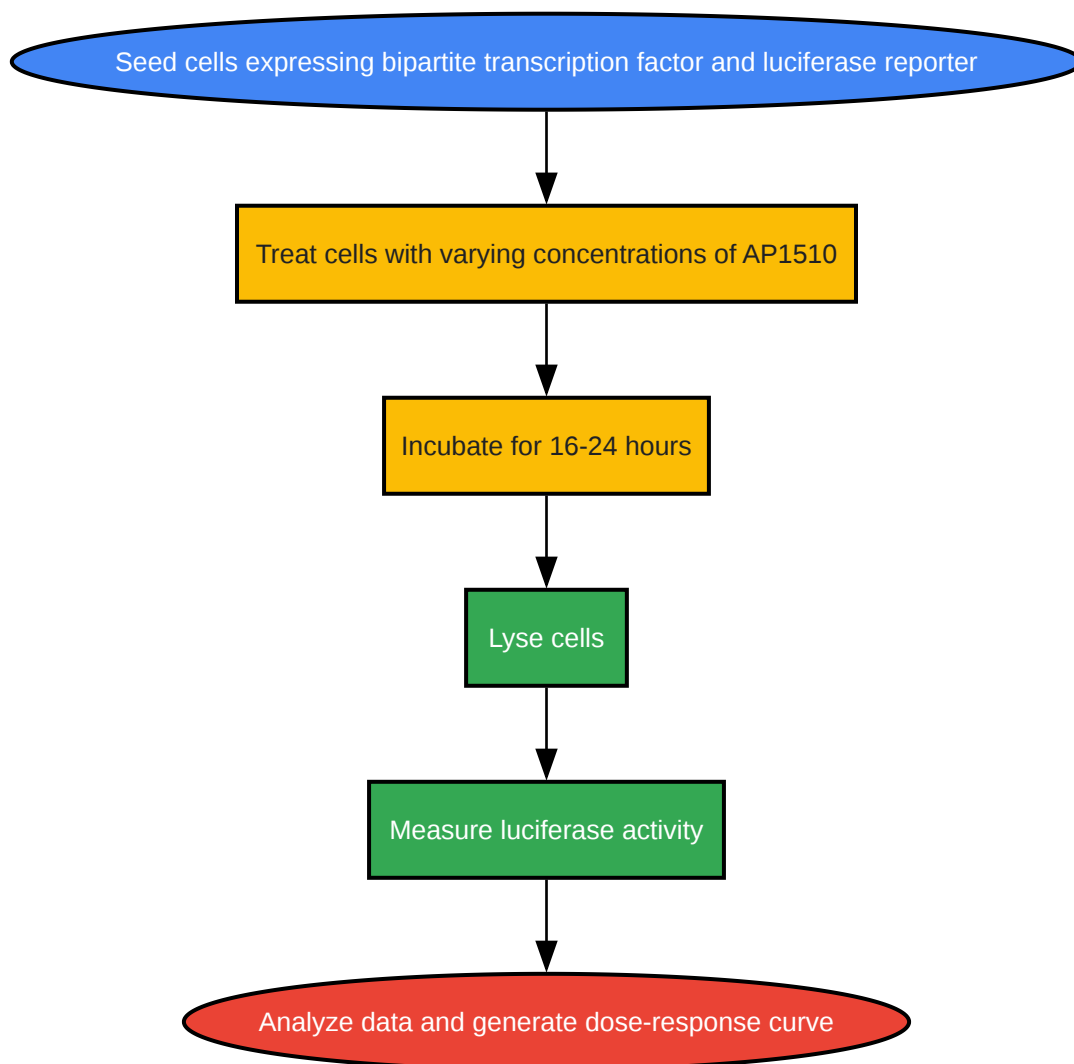
These application notes provide an overview of the use of **AP1510** in various in vitro dimerization assays, including recommended concentration ranges and detailed experimental protocols.

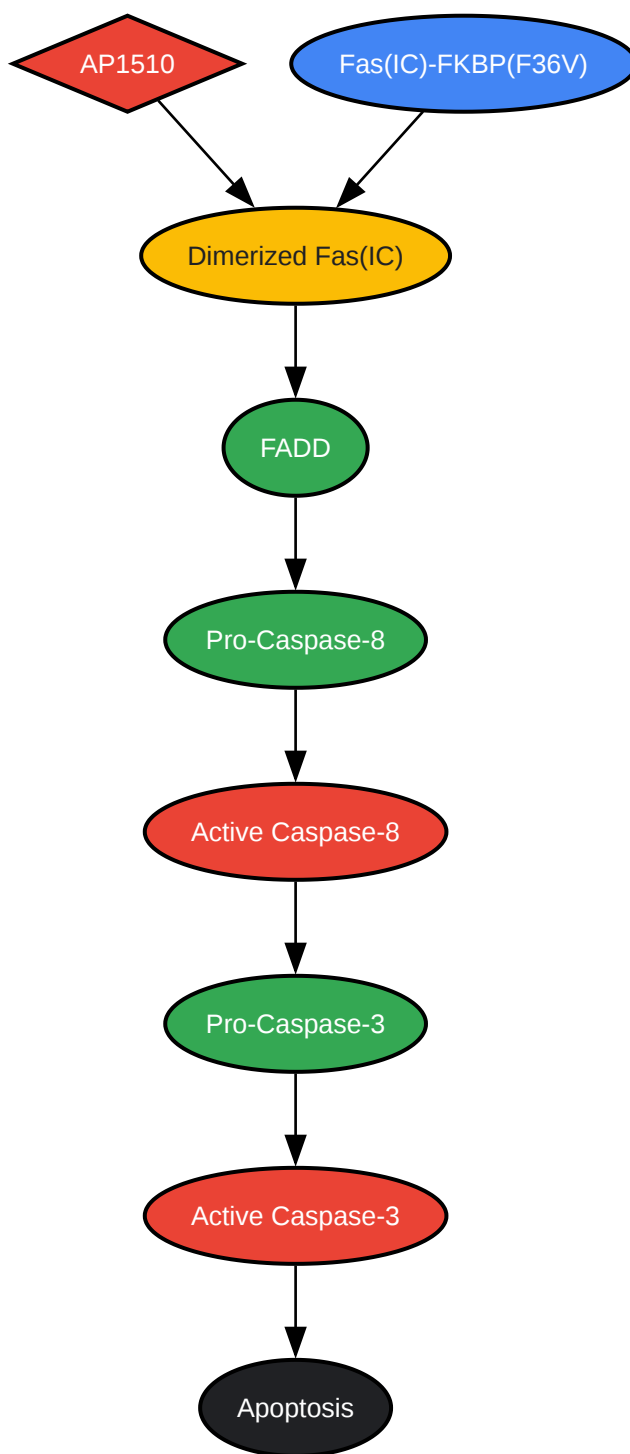
## Mechanism of Action

The fundamental principle behind **AP1510**-mediated dimerization involves the specific interaction between the dimerizer and engineered protein domains. Target proteins of interest are genetically fused to the FKBP(F36V) domain. The F36V mutation in FKBP12 creates a pocket that accommodates the "bump" of the synthetic ligand, ensuring high specificity and

minimizing off-target effects with endogenous wild-type FKBP12. Upon introduction, **AP1510** acts as a molecular bridge, bringing two FKBP(F36V)-tagged proteins into close proximity.







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